

SNAP 94847 Hydrochloride: Application Notes on Stability and Storage

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Compound of Interest

Compound Name: SNAP 94847 hydrochloride

Cat. No.: B1399140

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These application notes provide a comprehensive overview of the stability and recommended storage conditions for **SNAP 94847 hydrochloride**, a potent and selective melanin-concentrating hormone receptor 1 (MCHR1) antagonist. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable and reproducible experimental results.

Summary of Storage Conditions and Stability

Proper storage of **SNAP 94847 hydrochloride** is essential to prevent degradation and maintain its biological activity. The stability of the compound varies depending on whether it is in solid form or in solution. The following tables summarize the recommended storage conditions and known stability data.

Table 1: Storage and Stability of Solid **SNAP 94847 Hydrochloride**

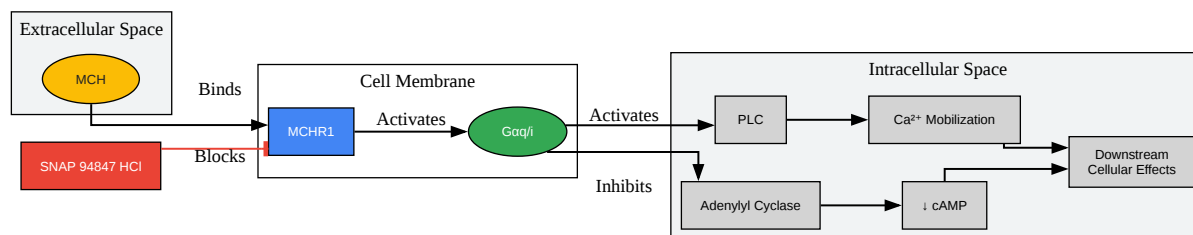
Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	≥ 4 years[1]	Store in a dry, dark place.[2]
Solid (Powder)	4°C	Not specified	Sealed storage, away from moisture.[3]
Solid (Powder)	Room Temperature	Not specified	Desiccate at room temperature.[4]

Table 2: Storage and Stability of **SNAP 94847 Hydrochloride** in Solution

Solvent	Storage Temperature	Duration	Notes
DMSO	-80°C	6 months to 1 year[3] [5][6][7]	Sealed storage, away from moisture.[3][6]
DMSO	-20°C	1 month[3][6]	Sealed storage, away from moisture.[3][6]
Ethanol	Not specified	Not specified	Soluble up to 100 mM. [4]

MCHR1 Signaling Pathway

SNAP 94847 hydrochloride acts as an antagonist at the melanin-concentrating hormone receptor 1 (MCHR1), a G-protein coupled receptor (GPCR). Its mechanism of action involves blocking the downstream signaling cascade initiated by the binding of the endogenous ligand, melanin-concentrating hormone (MCH).



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Caption: MCHR1 signaling pathway antagonism by **SNAP 94847 hydrochloride**.

Experimental Protocols

To ensure the integrity of **SNAP 94847 hydrochloride** for in vitro and in vivo studies, it is recommended to perform stability assessments, especially when preparing stock solutions for long-term use.

Protocol 1: Preparation of Stock Solutions

Objective: To prepare a high-concentration stock solution of **SNAP 94847 hydrochloride** for subsequent dilutions.

Materials:

- **SNAP 94847 hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Allow the **SNAP 94847 hydrochloride** powder to equilibrate to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of **SNAP 94847 hydrochloride** in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 100 mM). **SNAP 94847 hydrochloride** is soluble to 100 mM in DMSO.[4]
- Vortex the solution thoroughly until the powder is completely dissolved. Sonication can be used to aid dissolution.[5]
- Aliquot the stock solution into smaller volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).[3][5][6]

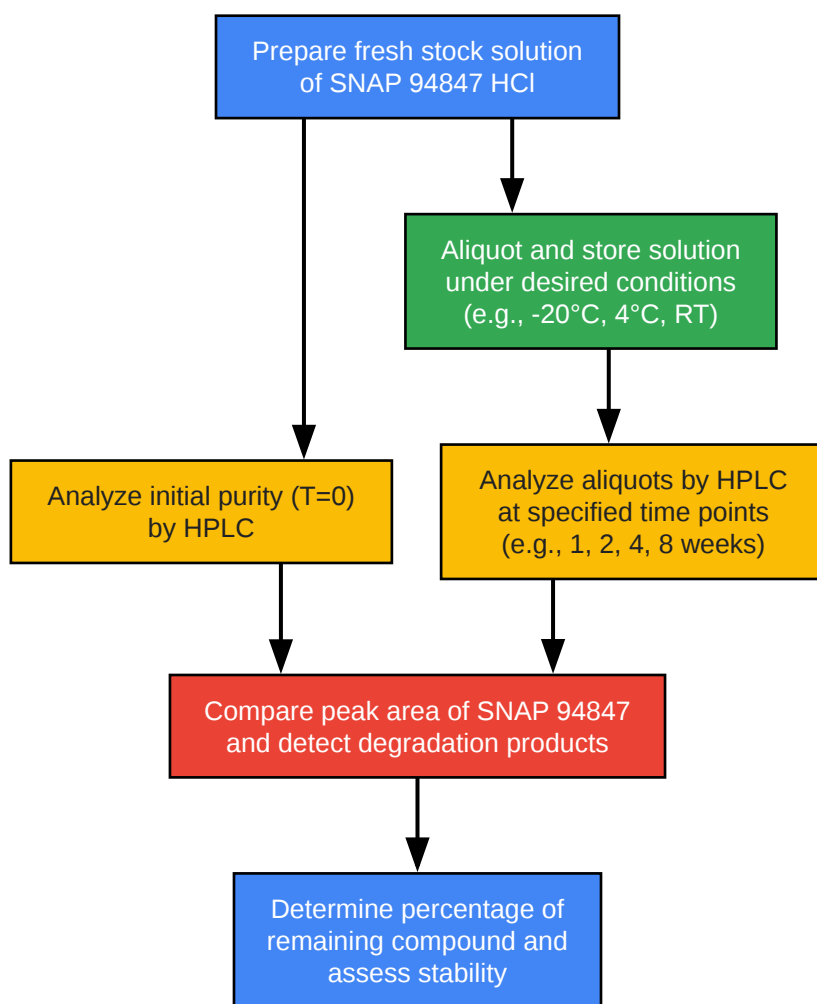
Protocol 2: Assessment of Solution Stability by HPLC

Objective: To determine the stability of **SNAP 94847 hydrochloride** in a specific solvent over time at a given storage temperature.

Materials:

- Stock solution of **SNAP 94847 hydrochloride**
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Mobile phase (e.g., acetonitrile and water with a suitable buffer)
- Reference standard of **SNAP 94847 hydrochloride**

Experimental Workflow:



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Caption: Workflow for assessing the stability of **SNAP 94847 hydrochloride** solutions.

Procedure:

- Prepare a fresh stock solution of **SNAP 94847 hydrochloride** as described in Protocol 1.
- Immediately after preparation (T=0), inject an aliquot into the HPLC system to determine the initial purity and peak area.
- Store the remaining aliquots under the desired experimental conditions (e.g., -20°C, 4°C, and room temperature). Protect from light.
- At predetermined time points (e.g., 1, 2, 4, and 8 weeks), retrieve an aliquot from each storage condition.

- Allow the aliquot to thaw completely and equilibrate to room temperature.
- Analyze the sample by HPLC using the same method as for the T=0 sample.
- Compare the peak area of the main compound at each time point to the initial peak area to calculate the percentage of the compound remaining.
- Monitor for the appearance of any new peaks, which may indicate degradation products.

Conclusion

SNAP 94847 hydrochloride is a stable compound when stored correctly. For long-term preservation of its integrity, the solid form should be stored at -20°C, and solutions in DMSO should be stored at -80°C. Following the provided protocols for solution preparation and stability assessment will ensure the reliability of experimental outcomes. It is always recommended to refer to the batch-specific certificate of analysis for the most accurate information.

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